

Physicochemical Characterization and Bio-Performance of Magnesium (E)-but-2-enedioate

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Compound of Interest

Compound Name: Magnesium,(e)-but-2-enedioate

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Executive Technical Summary

Magnesium (E)-but-2-enedioate, commonly known as Magnesium Fumarate, represents a high-bioavailability organic magnesium salt utilized in pharmaceutical and nutraceutical applications.[1] Unlike inorganic sources (e.g., Magnesium Oxide) which suffer from poor solubility and passivation effects, the fumarate salt leverages the dicarboxylate anion to enhance aqueous solubility and facilitate paracellular absorption.

This guide details the molecular architecture, solid-state properties, and solution dynamics of Magnesium Fumarate, providing actionable protocols for its synthesis and characterization.

Molecular Architecture & Coordination Chemistry[1] Chemical Identity[1][2][3]

- IUPAC Name: Magnesium (E)-but-2-enedioate[1][2]
- Molecular Formula:

(Anhydrous)

- Molar Mass: 138.36 g/mol (Anhydrous)[[2](#)]
- CAS Registry: 7704-71-4 (Anhydrous), 14168-74-2 (Tetrahydrate)[[1](#)]

Stereochemistry and Ligand Binding

The anion is the trans isomer of but-2-enedioic acid (fumaric acid). The rigid double bond restricts rotation, maintaining the two carboxylate groups on opposite sides of the planar molecule (

point group).

In the solid state, the

ion typically adopts an octahedral coordination geometry. The carboxylate oxygens of the fumarate ligand act as monodentate or bidentate donors. In hydrated forms (most commonly the tetrahydrate), water molecules occupy the remaining coordination sites, forming a stable hydration shell that dictates the material's dissolution kinetics.

Key Structural Feature: The trans configuration prevents the formation of internal cyclic anhydrides (unlike the cis maleate isomer), contributing to the high thermal stability of the salt up to dehydration temperatures.

Solid-State Characterization

Crystalline Nature and Polymorphism

Magnesium fumarate is isolated as a white, crystalline powder. While specific space group data for commercial lots is often proprietary, X-Ray Powder Diffraction (XRPD) is the gold standard for batch-to-batch consistency.

- Habit: Typically prismatic or needle-like crystals depending on the crystallization rate.
 - Hydration State: Commonly exists as a tetrahydrate (
-). The water of crystallization is held within the lattice, requiring significant thermal energy for removal.

Thermal Analysis (Predicted Behavior)

Thermal decomposition follows a distinct multi-stage profile, critical for determining processing limits (e.g., extrusion or tablet compression).

Temperature Range	Event	Mechanistic Insight
80°C – 120°C	Dehydration	Loss of loosely bound surface water. [1]
120°C – 180°C	Lattice Dehydration	Stepwise loss of coordinated water ([1])
> 350°C	Decomposition	Decarboxylation and breakdown of the fumarate backbone to MgO and carbonaceous residue. [1]

Solution-State Dynamics[\[1\]](#)

Solubility Profile

Unlike Magnesium Oxide (virtually insoluble), Magnesium Fumarate exhibits moderate to high water solubility, driven by the solvation energy of the fumarate anion.

- Predicted Solubility ([\[1\]](#)): ~19.2 g/L (ALOGPS model).
- pH Dependence: Solubility increases significantly in acidic environments (stomach pH 1.5–3.5) due to the protonation of the fumarate anion ([\[1\]](#)), shifting the equilibrium toward dissolution.

Dissociation and Speciation

Upon dissolution, the salt dissociates completely:

The released

is immediately hydrated to

. The "stripping" of this hydration shell is the rate-limiting step for transport through ion channels (TRPM6/7).

Bio-Performance & Pharmacokinetics

The superior bioavailability of Magnesium Fumarate compared to inorganic salts is attributed to its solubility and the metabolic fate of the ligand. Fumarate is an intermediate in the Krebs cycle (Citric Acid Cycle), suggesting it serves as a metabolically compatible carrier that does not accumulate toxically.

Absorption Pathways

Magnesium absorption occurs via two distinct mechanisms based on luminal concentration.

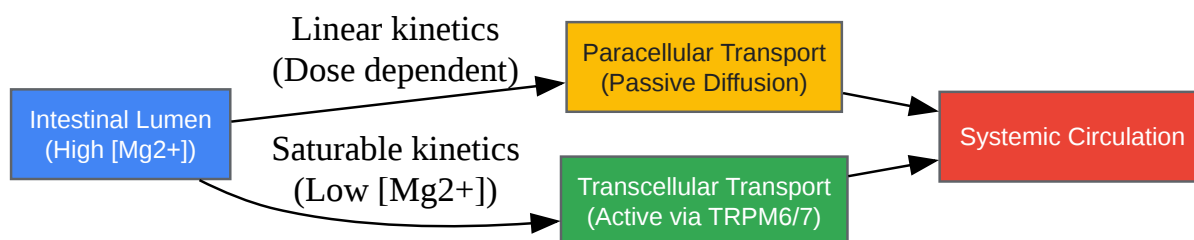


Figure 1: Dual-mechanism absorption pathway of Magnesium in the intestine.

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Experimental Protocols

Synthesis of Magnesium Fumarate (Precipitation Method)

Objective: Synthesize high-purity Magnesium Fumarate from Fumaric Acid and Magnesium Carbonate.

Reagents:

- Fumaric Acid (ACS Reagent, >99%)

- Magnesium Carbonate (Basic, Heavy)
- Deionized Water (>18 MΩ)

Workflow:

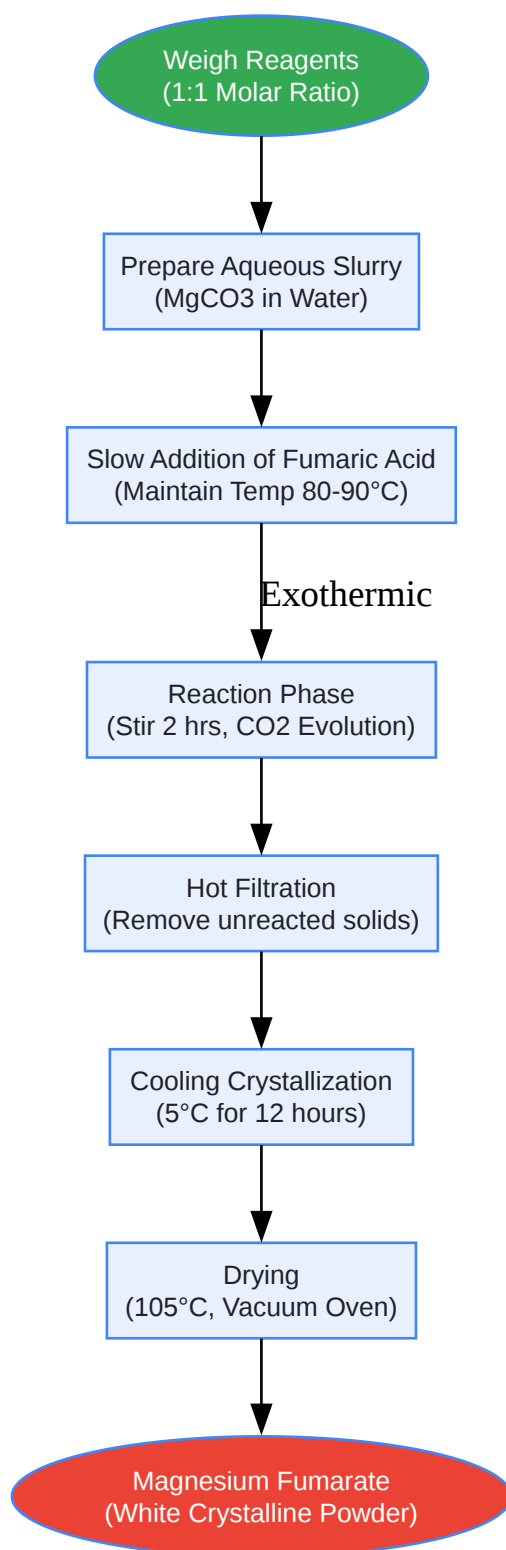


Figure 2: Synthesis workflow for Magnesium Fumarate via neutralization.

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Step-by-Step Procedure:

- Preparation: Suspend 130 g of Magnesium Carbonate in 500 mL of deionized water in a 1L jacketed reactor.
- Reaction: Heat the slurry to 85°C. Slowly add 160 g of Fumaric Acid over 30 minutes to manage evolution.
- Digestion: Maintain stirring at 90°C for 2 hours to ensure complete neutralization. The solution should become clear.
- Crystallization: Filter the hot solution to remove particulates. Cool the filtrate slowly to 5°C to induce crystallization.
- Isolation: Collect crystals via vacuum filtration. Wash with cold ethanol (optional) to remove surface impurities.
- Drying: Dry the cake at 105°C until constant weight is achieved.

Solubility Determination (Shake-Flask Method)

Objective: Quantify the saturation solubility of the synthesized salt.

- Excess Addition: Add excess Magnesium Fumarate to 50 mL of buffer (pH 1.2, 4.5, and 6.8) in glass vials.
- Equilibration: Shake at 25°C for 24 hours.
- Sampling: Filter supernatant through a 0.45 µm PTFE syringe filter.
- Analysis: Dilute filtrate and analyze Magnesium content via ICP-OES or Complexometric Titration (EDTA).

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